

p-Coumaric acid-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: *p*-Coumaric acid-d6

Cat. No.: B12394411

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In-Depth Technical Guide: p-Coumaric Acid-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **p-Coumaric acid-d6**, a deuterated form of the naturally occurring phenolic compound, p-Coumaric acid. This guide is intended for professionals in research and development who utilize stable isotope-labeled compounds for quantitative analysis.

Core Compound Specifications

p-Coumaric acid-d6 is primarily used as an internal standard in mass spectrometry-based quantitative studies of p-Coumaric acid. Its physical and chemical properties are nearly identical to that of p-Coumaric acid, allowing it to mimic the analyte's behavior during sample preparation and analysis, thus ensuring accurate quantification.

Parameter	Value
CAS Number	2708298-33-1
Molecular Formula	C ₉ D ₆ H ₂ O ₃
Molecular Weight	170.195 g/mol
Synonyms	trans-4-Hydroxycinnamic acid-d6, (2E)-3-(4-Hydroxyphenyl-2,3,5,6-d4)-2-propenoic-2,3-d2 acid

Application in Quantitative Analysis: Experimental Protocol

p-Coumaric acid-d6 is the preferred internal standard for the accurate quantification of p-Coumaric acid in various biological matrices using Liquid Chromatography-Mass Spectrometry (LC-MS). Below is a representative protocol for its use.

Preparation of Standard and Internal Standard Solutions

- **Primary Stock Solution of p-Coumaric Acid (1 mg/mL):** Accurately weigh and dissolve 10 mg of p-Coumaric acid in 10 mL of a suitable solvent (e.g., methanol or ethanol). Store at -20°C.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with the appropriate solvent to create a calibration curve over the desired concentration range (e.g., 0.1 ng/mL to 1000 ng/mL).
- **Internal Standard Stock Solution (1 mg/mL):** Prepare a stock solution of **p-Coumaric acid-d6** in the same manner as the p-Coumaric acid primary stock solution.
- **Internal Standard Working Solution:** Dilute the internal standard stock solution to a fixed concentration (e.g., 100 ng/mL) to be spiked into all samples, including calibration standards and unknown samples.

Sample Preparation (Plasma)

- To 100 μ L of plasma sample, add a specific volume of the internal standard working solution (e.g., 10 μ L of 100 ng/mL **p-Coumaric acid-d6**).
- Precipitate proteins by adding a threefold volume of cold acetonitrile (300 μ L).
- Vortex the mixture vigorously for 1-2 minutes.
- Centrifuge at high speed (e.g., 13,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in a suitable volume of the mobile phase (e.g., 100 μ L) for LC-MS analysis.

LC-MS/MS Method Parameters

- Chromatographic Column: A C18 reversed-phase column is typically used for separation.
- Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B) is common.
- Ionization Mode: Electrospray ionization (ESI) in negative mode is often optimal for phenolic acids.
- Mass Spectrometry: Detection is performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. The specific precursor and product ion transitions for both p-Coumaric acid and **p-Coumaric acid-d6** should be optimized.

Biological Activity and Signaling Pathways of p-Coumaric Acid

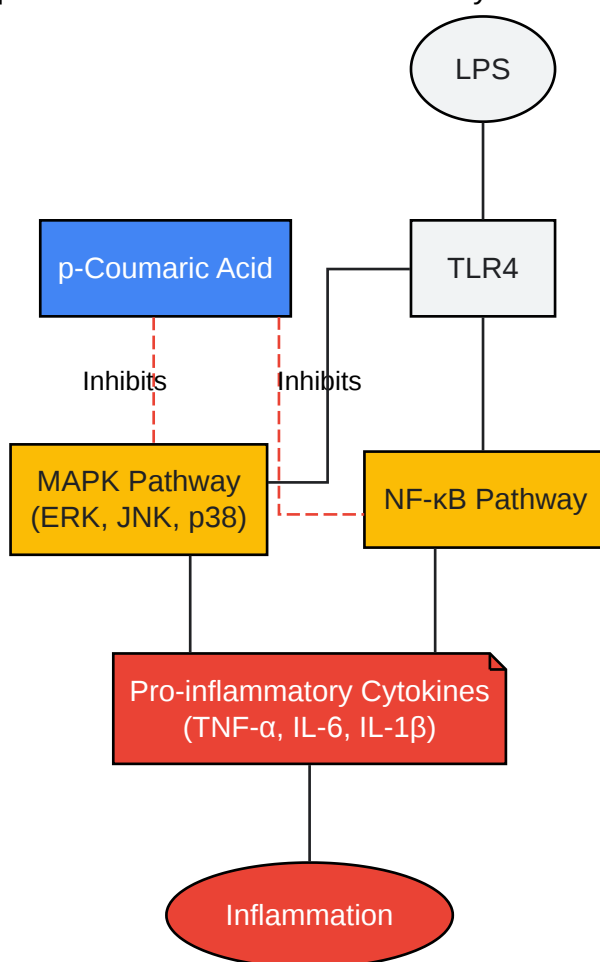
While **p-Coumaric acid-d6** is primarily a tool for analytical chemistry, the biological activities of its non-deuterated counterpart are of significant interest in drug development. p-Coumaric acid

exhibits antioxidant, anti-inflammatory, and anti-tumor properties through the modulation of several key signaling pathways.[1][2][3]

Anti-Inflammatory Signaling

p-Coumaric acid has been shown to exert anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators.[1] This is achieved through the downregulation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[1]

p-Coumaric Acid Anti-Inflammatory Pathway

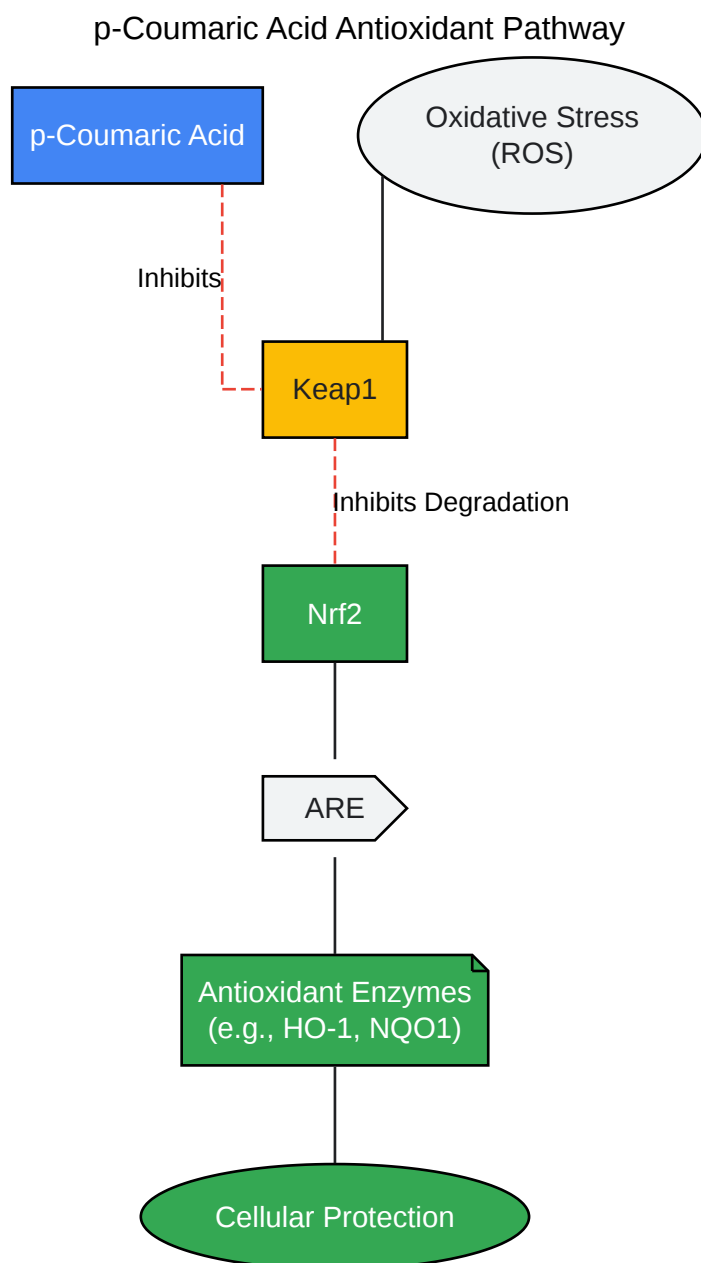


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Caption: p-Coumaric acid inhibits inflammation by blocking the MAPK and NF- κ B pathways.

Antioxidant and Cytoprotective Signaling

The antioxidant properties of p-Coumaric acid are partly mediated by its ability to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. This pathway is a key regulator of the cellular antioxidant response.

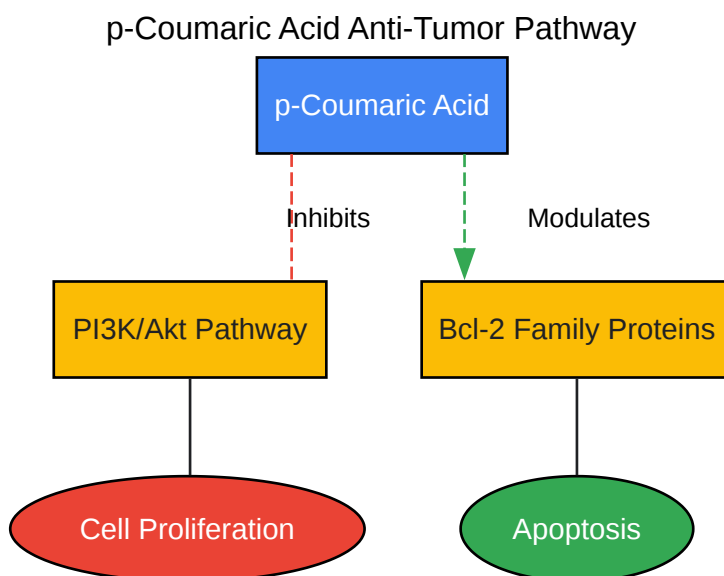


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Caption: p-Coumaric acid promotes cellular protection by activating the Nrf2 antioxidant pathway.

Anti-Tumor Signaling

p-Coumaric acid has demonstrated anti-tumor effects in various cancer cell lines. Its mechanisms of action include the induction of apoptosis and inhibition of cell proliferation, often through modulation of the PI3K/Akt and Bcl-2 family proteins.

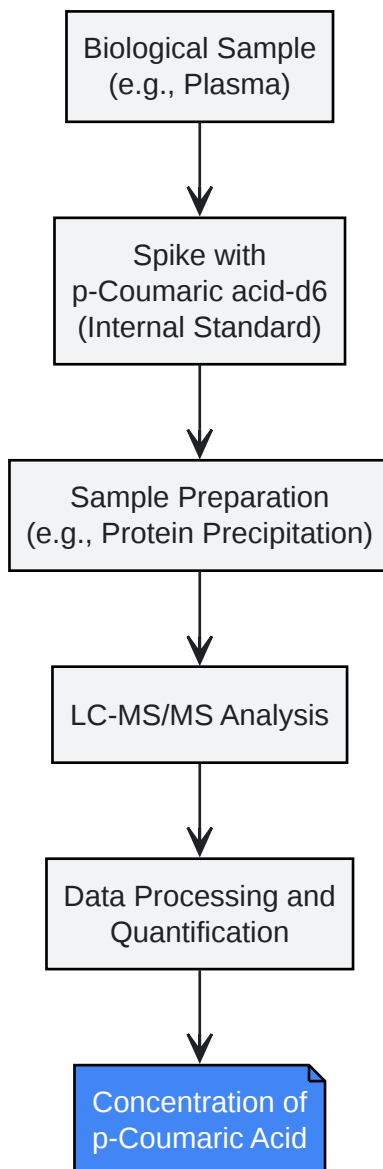
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Caption: p-Coumaric acid exerts anti-tumor effects by inhibiting PI3K/Akt and modulating Bcl-2 proteins.

Experimental Workflow for Quantitative Analysis

The following diagram illustrates a typical workflow for the quantification of p-Coumaric acid in biological samples using **p-Coumaric acid-d6** as an internal standard.

Workflow for p-Coumaric Acid Quantification

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Caption: A standard workflow for quantifying p-Coumaric acid using a deuterated internal standard.

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